

An In-Depth Technical Guide to 2-Cyclohexyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclohexyloctane

Cat. No.: B13818012

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyclohexyloctane, a saturated aliphatic hydrocarbon, is a molecule of interest in various chemical and industrial applications. Its structure, comprising an octane chain attached to a cyclohexane ring, imparts specific physical and chemical properties that make it a valuable solvent and a versatile intermediate in organic synthesis.^[1] This technical guide provides a comprehensive overview of **2-Cyclohexyloctane**, including its nomenclature, physicochemical properties, detailed synthesis protocols, and a visual representation of its synthetic pathway.

IUPAC Nomenclature and Synonyms

The systematic name for **2-Cyclohexyloctane**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is octan-2-ylcyclohexane.

The compound is also known by several synonyms, which are frequently encountered in chemical literature and commercial databases. These include:

- **2-Cyclohexyloctane**
- Octane, 2-cyclohexyl-
- (1-Methylheptyl)cyclohexane

- NSC 172764

Its unique Chemical Abstracts Service (CAS) Registry Number is 2883-05-8.

Physicochemical Properties

The physical and chemical properties of **2-Cyclohexyloctane** are summarized in the table below. These properties are crucial for its handling, application in synthesis, and for computational modeling.

Property	Value
Molecular Formula	C ₁₄ H ₂₈
Molecular Weight	196.37 g/mol
Melting Point	-19.69 °C (estimate)[1][2]
Boiling Point	248.29 °C (estimate)[1][2]
Density	0.8088 g/cm ³ (estimate)[1][2]
Flash Point	101.8 °C[1]
Vapor Pressure	0.0241 mmHg at 25 °C[1]
Refractive Index	1.4315 (estimate)[1][2]
Solubility	Insoluble in water; soluble in organic solvents.[1]

Experimental Protocols: Synthesis of 2-Cyclohexyloctane

The synthesis of **2-Cyclohexyloctane** can be effectively achieved through a two-step process. The first step involves the Friedel-Crafts alkylation of benzene with 1-octene to produce a mixture of phenyloctane isomers. The subsequent step is the catalytic hydrogenation of the aromatic ring to yield the corresponding cyclohexyloctane isomers. Due to carbocation rearrangements during the Friedel-Crafts alkylation, the primary product of the initial step is 2-phenyloctane, which upon hydrogenation, yields the target molecule, **2-cyclohexyloctane**.

Step 1: Friedel-Crafts Alkylation of Benzene with 1-Octene

This procedure outlines the synthesis of a mixture of phenyloctane isomers, with 2-phenyloctane being a major component.

Materials:

- Benzene (anhydrous)
- 1-Octene
- Anhydrous Aluminum Chloride (AlCl_3)
- Hydrochloric acid (HCl), dilute
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate (MgSO_4)
- Ice bath
- Three-necked round-bottom flask equipped with a mechanical stirrer, dropping funnel, and a reflux condenser with a gas trap.

Procedure:

- In a fume hood, charge the three-necked flask with anhydrous benzene and anhydrous aluminum chloride. Cool the mixture in an ice bath with continuous stirring.
- Slowly add 1-octene to the stirred mixture from the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature between 5-10 °C.
- After the addition is complete, continue stirring the mixture at room temperature for an additional 2-3 hours to ensure the reaction goes to completion.
- Carefully quench the reaction by slowly pouring the mixture over crushed ice. This will decompose the aluminum chloride catalyst.

- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with dilute hydrochloric acid, water, and a saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the excess benzene by rotary evaporation.
- The crude product, a mixture of phenyloctane isomers, can be purified by fractional distillation under reduced pressure.

Step 2: Catalytic Hydrogenation of Phenyloctane

This procedure describes the conversion of the phenyloctane intermediate to **2-cyclohexyloctane**.

Materials:

- Phenyloctane (from Step 1)
- Palladium on carbon (Pd/C, 5% or 10%) or Raney Nickel catalyst
- Ethanol or acetic acid (solvent)
- High-pressure hydrogenation apparatus (e.g., Parr hydrogenator)
- Hydrogen gas (H₂)

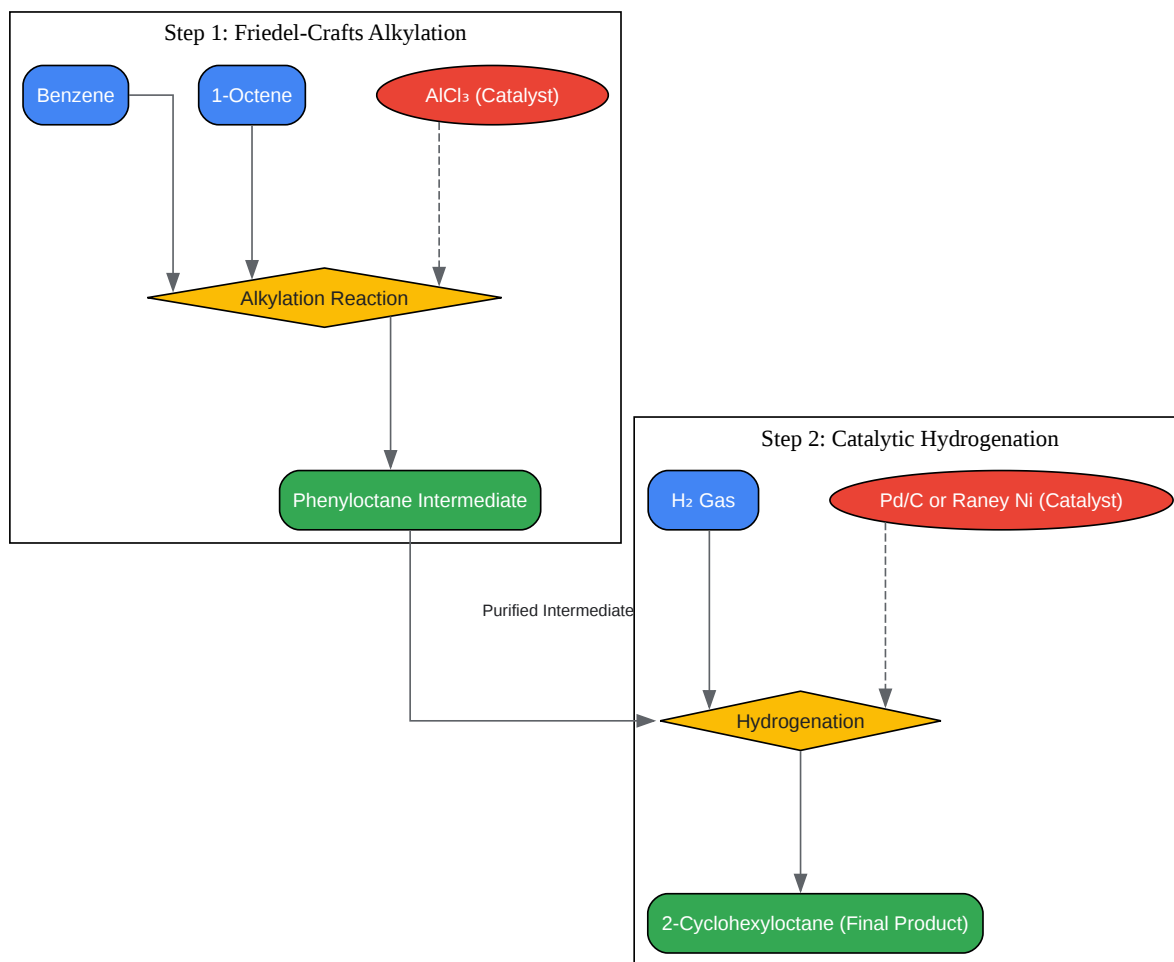
Procedure:

- In the reaction vessel of the hydrogenation apparatus, dissolve the phenyloctane in a suitable solvent such as ethanol or acetic acid.
- Carefully add the palladium on carbon or Raney Nickel catalyst to the solution. The amount of catalyst is typically 1-5% by weight of the substrate.
- Seal the apparatus and purge it with nitrogen gas to remove any air.
- Pressurize the vessel with hydrogen gas to the desired pressure (typically 25-50 atm).

- Heat the mixture to a temperature of 150-250 °C while stirring vigorously to ensure good contact between the catalyst, substrate, and hydrogen.
- Monitor the reaction by observing the drop in hydrogen pressure. The reaction is complete when the hydrogen uptake ceases.
- Cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Remove the solvent by rotary evaporation.
- The resulting crude **2-cyclohexyloctane** can be purified by vacuum distillation.

Synthetic Workflow

The logical relationship of the two-step synthesis of **2-Cyclohexyloctane** is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Cyclohexyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13818012#2-cyclohexyloctane-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b13818012#2-cyclohexyloctane-iupac-name-and-synonyms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com